

Synthetic Routes to 2-Chloro-3-Cyanopyridine Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-chloro-3-cyano-pyridine 1-oxide

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This document provides detailed application notes and protocols for the synthesis of 2-chloro-3-cyanopyridine, a crucial intermediate in the production of numerous pharmaceuticals and agrochemicals. The following sections outline various synthetic strategies, present quantitative data in tabular format for easy comparison, provide detailed experimental procedures for key reactions, and visualize the synthetic pathways using diagrams.

Introduction

2-Chloro-3-cyanopyridine is a vital building block in organic synthesis. Its derivatives are key intermediates in the synthesis of a range of important molecules, including the anti-AIDS drug Nevirapine, the antidepressant Mirtazapine, and the non-steroidal anti-inflammatory drug Niflumic acid.[1] This document explores common and effective synthetic routes to this important compound.

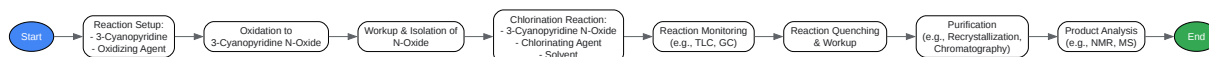
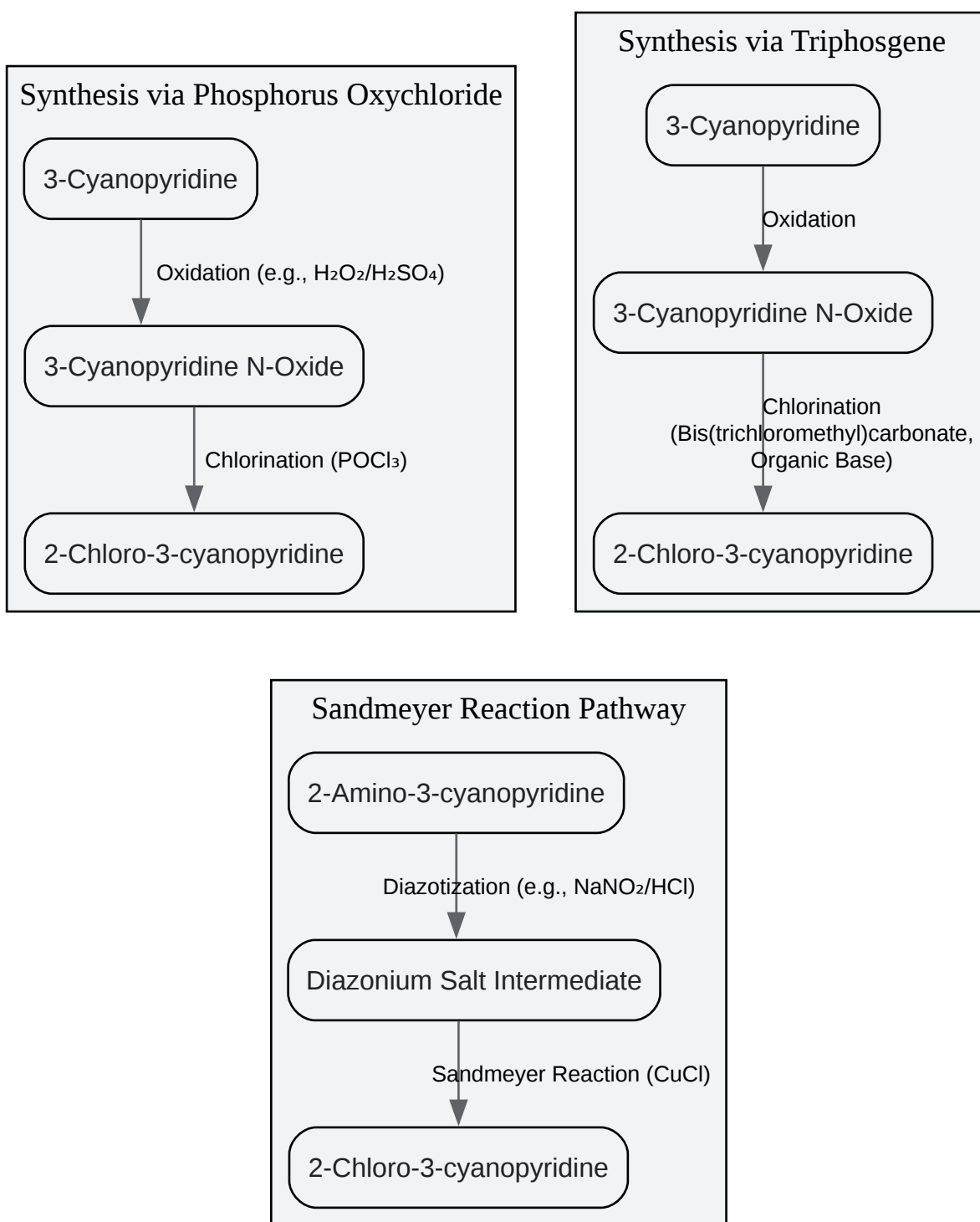
Synthetic Strategies

Several synthetic routes to 2-chloro-3-cyanopyridine have been developed. The most prevalent methods start from 3-cyanopyridine and proceed through its N-oxide derivative. The key transformation is the chlorination of 3-cyanopyridine N-oxide, for which various chlorinating agents have been employed. Additionally, the Sandmeyer reaction offers an alternative pathway.

Chlorination of 3-Cyanopyridine N-Oxide

The chlorination of 3-cyanopyridine N-oxide is a widely used method for the synthesis of 2-chloro-3-cyanopyridine. This approach involves the initial oxidation of 3-cyanopyridine to its N-oxide, followed by a chlorination step that selectively introduces a chlorine atom at the 2-position. Common chlorinating agents include phosphorus oxychloride (POCl_3) and bis(trichloromethyl)carbonate (triphosgene).

Pathway 1: Using Phosphorus Oxychloride



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References

- 1. CN101659637A - Preparation method of 2-chloro-3-cyanopyridine - Google Patents [patents.google.com]
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